

Protocol for the Safe Handling and Storage of Magnesium Chlorate

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Compound of Interest

Compound Name: *Magnesium chlorate*

Cat. No.: *B1675908*

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Application Notes

Magnesium chlorate ($Mg(ClO_3)_2$) is a powerful oxidizing agent commonly encountered as a white, deliquescent crystalline solid or powder.[1][2] It is highly soluble in water and acetone.[3] Due to its strong oxidizing nature, it poses a significant fire and explosion risk, especially when in contact with organic materials, heat, or other incompatible substances.[1][4] This document provides detailed protocols for the safe handling, storage, and emergency procedures related to **magnesium chlorate** to minimize risks in a laboratory setting.

Physicochemical and Hazard Data

Property	Value	Reference
Chemical Formula	<chem>Mg(ClO3)2</chem>	[3]
Molar Mass	191.20 g/mol	[3]
Appearance	White deliquescent crystals or powder	[1][2][4]
Melting Point	35 °C (95 °F; 308 K) (hexahydrate)	[3]
Boiling Point	Decomposes at 120 °C (248 °F; 393 K)	[3]
Solubility in water	135 g/100 ml (20 °C)	[3]
UN Number	2723	[3]

Hazard Statement	Code
May intensify fire; oxidizer	H272[5]
Causes skin irritation	H315[5]
Causes serious eye irritation	H319[5]
May cause respiratory irritation	H335[5]

Experimental Protocols

Personal Protective Equipment (PPE)

Before handling **magnesium chlorate**, ensure the following PPE is worn:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2]
- Skin Protection: Wear a lab coat, and chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.[2] Contaminated clothing may become a fire risk when dry and should be removed and washed promptly.[1]

- Respiratory Protection: If there is a risk of dust formation or exceeding exposure limits, use a full-face respirator with an appropriate particulate filter.[\[2\]](#)
- Footwear: Closed-toe shoes are mandatory.

Handling Procedures

- Ventilation: Handle **magnesium chlorate** in a well-ventilated area, preferably within a chemical fume hood to minimize dust inhalation.[\[2\]](#)[\[6\]](#)
- Avoiding Contamination: Keep combustibles such as wood, paper, and oil away from the handling area.[\[1\]](#)[\[4\]](#) Use spark-proof tools and explosion-proof equipment.[\[2\]](#)
- Dispensing: When weighing or transferring the solid, do so carefully to avoid generating dust.[\[6\]](#)
- Heating: Avoid heating **magnesium chlorate**, as it can decompose explosively.[\[1\]](#) Decomposition begins at 120 °C, producing magnesium chloride and oxygen.[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Housekeeping: Maintain good housekeeping practices to prevent the accumulation of dust on surfaces.[\[6\]](#)

Storage Protocol

- Container: Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[6\]](#)[\[11\]](#)[\[12\]](#) The container should be clearly labeled with the chemical name and hazard symbols.[\[11\]](#)
- Location: Store away from direct sunlight and sources of heat or ignition.[\[5\]](#)[\[6\]](#) Do not store near combustible or flammable materials.[\[6\]](#)
- Incompatible Materials: **Magnesium chlorate** is a strong oxidizer and must be stored separately from the following substances to prevent violent reactions:
 - Ammonium salts[\[2\]](#)[\[4\]](#)
 - Powdered metals (e.g., aluminum)[\[2\]](#)[\[4\]](#)

- Sulfur, silicon, and sulfides[2][4]
- Organic materials and acids[2][4]
- Copper(I) sulfide (explosive reaction)[2][4]
- Antimony(III) sulfide, arsenic(III) sulfide, tin(II) sulfide, and tin(IV) sulfide (incandescent reaction)[2][4]

Spill and Waste Disposal

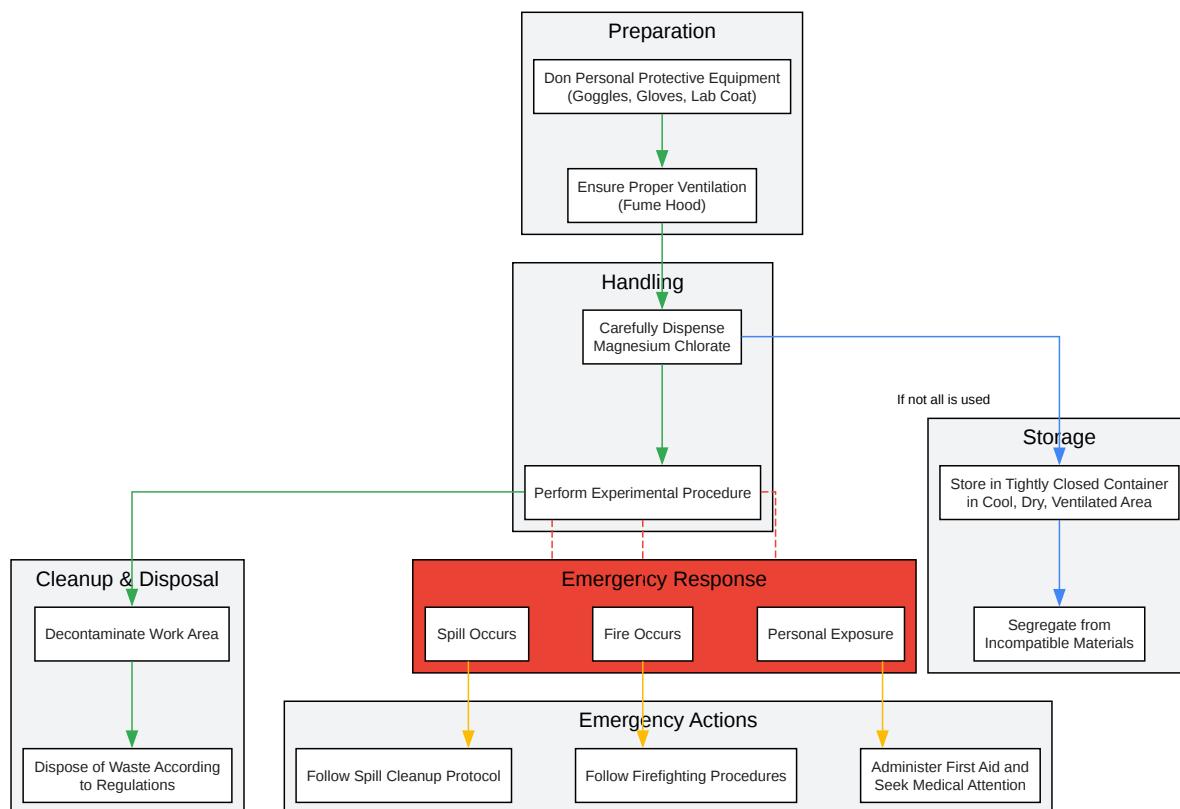
- Small Dry Spill:
 - Evacuate personnel from the immediate area.[2]
 - Wearing appropriate PPE, use a clean shovel to carefully place the spilled material into a clean, dry, and covered container.[1][4]
 - Move the container from the spill area.[1][4]
- Large Spill:
 - Isolate the spill or leak area for at least 25 meters (75 feet) for solids.[1][4]
 - Consider an initial downwind evacuation for at least 100 meters (330 feet).[1][4]
 - Use a dust suppressant if necessary and avoid generating dust.[6]
- Waste Disposal: Dispose of **magnesium chlorate** and any contaminated materials in accordance with local, state, and federal regulations. Do not dispose of it with regular laboratory waste.

Emergency Procedures

- Fire:
 - In case of a small fire, use water. Do not use dry chemicals, foams, CO₂, or Halon®.[1][4]
 - For a large fire, flood the area with water from a distance.[1][4]

- If a tank or large container is involved, fight the fire from a maximum distance or use unmanned hose holders. Cool the containers with flooding quantities of water.[1][4]
- Be aware that containers may explode when heated.[1]
- First Aid:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[1][2]
 - Skin Contact: Immediately flush the skin with running water for at least 20 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[1][2]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
 - Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Visual Workflow and Logical Relationships

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Caption: Workflow for the safe handling and storage of **magnesium chlorate**.

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